

Cyanacure™ Curative: A Technical Guide to its Physical and Chemical Properties

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Compound of Interest

Compound Name: Cyanacure

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Introduction

Cyanacure™, with the chemical name 1,2-bis(2-aminophenylthio)ethane, is a diamine curative agent historically used in the production of polyurethane elastomers. It serves as a chain extender and crosslinker for isocyanate-terminated prepolymers, such as Adiprene L-100, to form robust polyurethane/urea elastomers. This technical guide provides an in-depth overview of the core physical and chemical properties of **Cyanacure™**, including its performance characteristics in polyurethane formulations.

Chemical and Physical Properties

Cyanacure™ is a solid at room temperature, appearing as a white or light tan powder with a faint ester-like odor.[1] The fundamental chemical and physical properties of 1,2-bis(2-aminophenylthio)ethane are summarized below.

Property	Value	Reference
Chemical Name	1,2-bis(2-aminophenylthio)ethane	
Synonyms	Cyanacure, 2,2'-(Ethylenedithio)dianiline	[1]
CAS Number	52411-33-3	[1]
Molecular Formula	C ₁₄ H ₁₆ N ₂ S ₂	
Molecular Weight	276.4 g/mol	[1]
Physical Form	Solid, powder	[2]
Appearance	White or light tan	[1]
Odor	Ester-like	[1]

Performance in Polyurethane Systems

When used as a curative for isocyanate-terminated prepolymers like Adiprene L-100, **Cyanacure™** imparts specific mechanical properties to the resulting elastomer.

Performance Property (with Adiprene L-100)	Value
Pot Life	10 - 20 minutes
Hardness (Shore A)	90 - 95
Tear Strength	Approximately 350 - 700 pli

Experimental Protocols

Synthesis of 1,2-bis(2-aminophenylthio)ethane

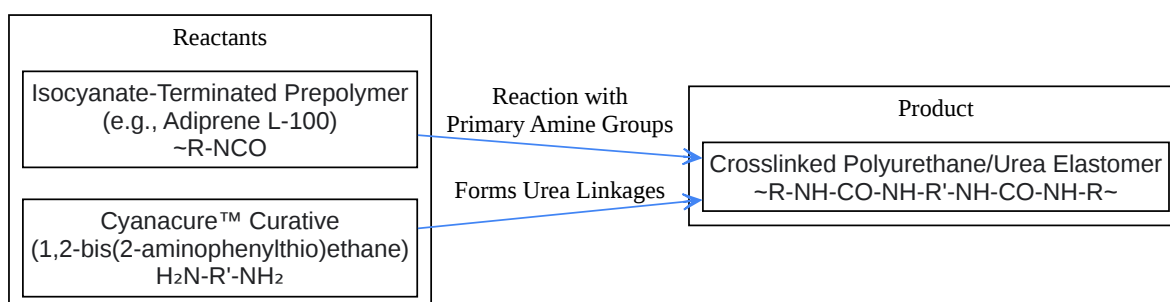
Two primary synthetic routes for 1,2-bis(2-aminophenylthio)ethane have been documented:

- From Benzothiazole: This method involves the hydrolysis of benzothiazole using sodium hydroxide, followed by a reaction with dichloroethane.[3]

- From 2-Aminothiophenol: This approach involves the deprotonation of 2-aminothiophenol with a base like sodium ethoxide, followed by a reaction with dibromoethane.[3] A typical lab-scale procedure involves the dropwise addition of dibromoethane to a refluxing solution of 2-aminothiophenol and sodium in anhydrous ethanol. The crude product is then precipitated by adding the reaction mixture to ice-water and can be further purified by crystallization from ethanol.[3]

Curing Mechanism

The primary amine groups of **Cyanacure™** are highly reactive towards the isocyanate (-NCO) groups of the prepolymer. This reaction forms urea linkages, resulting in the formation of a crosslinked polyurethane/urea elastomer. Each primary amine group contains two active hydrogens, allowing it to react with two isocyanate groups, which leads to the development of a robust polymer network.

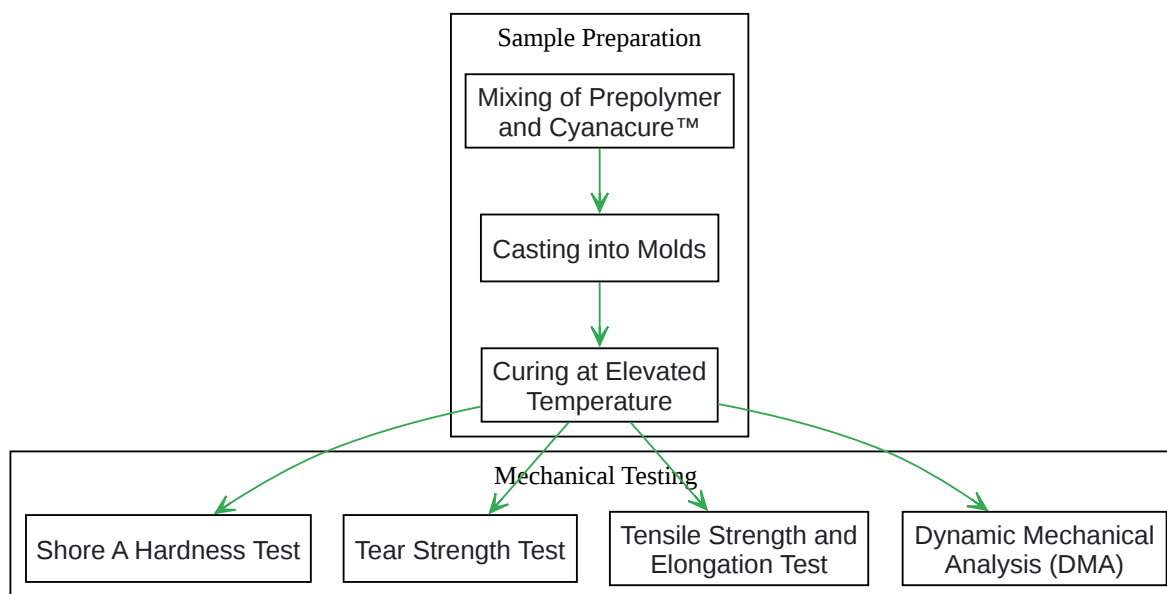


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Caption: Curing reaction of an isocyanate-terminated prepolymer with **Cyanacure™**.

Experimental Workflow for Polyurethane Elastomer Characterization

The characterization of polyurethane elastomers cured with **Cyanacure™** typically involves a series of standardized tests to evaluate their mechanical properties.



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Caption: Workflow for the preparation and mechanical testing of polyurethane elastomers.

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References

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